1-(2-Methoxyethyl)-1,4-diazepane: Comprehensive Safety, Handling, and Physicochemical Profiling Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(2-Methoxyethyl)-1,4-diazepane dihydrochloride*
CAS No.:	*2172786-50-2*
Cat. No.:	*B2477950*

Get Quote

Executive Summary

As a Senior Application Scientist in drug discovery and chemical development, I approach laboratory safety not merely as a compliance checklist, but as a discipline rooted in mechanistic understanding. 1-(2-Methoxyethyl)-1,4-diazepane (also known as 1-(2-Methoxyethyl)homopiperazine) is a highly versatile building block[1]. The seven-membered diazepane ring provides unique conformational flexibility, while the 2-methoxyethyl side chain is frequently utilized to tune the lipophilicity and basicity of active pharmaceutical ingredients (APIs). However, the very structural features that make it a privileged scaffold—its unhindered secondary and tertiary amines—also render it a potent Brønsted base and a severe corrosive hazard[2].

This whitepaper synthesizes the physicochemical data, toxicological mechanisms, and self-validating operational protocols required to handle this compound safely and effectively.

© 2026 BenchChem. All rights reserved.

Physicochemical Profiling & Structural Implications

Understanding the physical properties of 1-(2-Methoxyethyl)-1,4-diazepane is the first step in predicting its behavior in both synthetic workflows and biological exposures. The presence of the methoxy group enhances its polar characteristics, while the diazepane ring ensures it remains a liquid at standard room temperature[1].

Table 1: Key Physicochemical and Regulatory Data

Property	Value / Description
Chemical Name	1-(2-Methoxyethyl)-1,4-diazepane
Common Synonyms	1-(2-Methoxyethyl)homopiperazine[2]
CAS Registry Number	927802-38-8[3]
Molecular Formula	$C_8H_{18}N_2O$[2]
Molecular Weight	158.245 g/mol [2]
Physical State	Liquid (Colorless to pale yellow)
Refractive Index	1.4775[2]
UN Classification	UN2735 (Amines, liquid, corrosive, n.o.s.)[2]
Hazard Class	Class 8 (Corrosive)

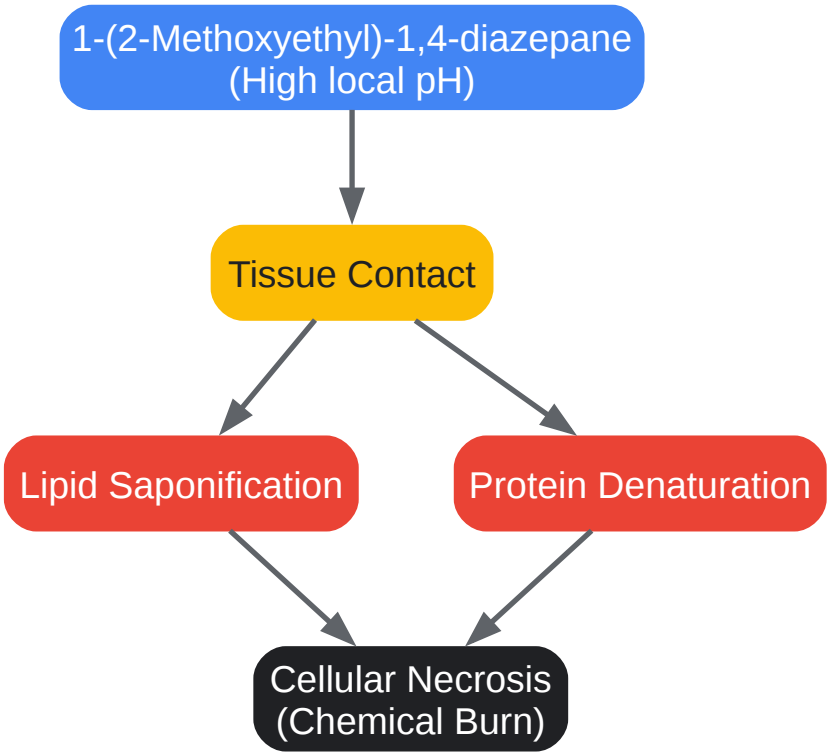
Hazard Identification & Mechanistic Toxicology

1-(2-Methoxyethyl)-1,4-diazepane is classified under UN2735 as a Class 8 Corrosive liquid[2]. To handle it safely, one must understand why it is corrosive. Unlike mineral acids that cause coagulative necrosis (which forms a protective eschar), strong alkylamines cause liquefactive necrosis.

When the free base contacts physiological moisture (e.g., skin, ocular fluid, respiratory mucosa), the amine nitrogens rapidly abstract protons from water, generating a localized, highly concentrated pocket of hydroxide ions (OH^-). This extreme pH shift initiates two destructive pathways:

© 2026 BenchChem. All rights reserved.

- Lipid Saponification: Hydroxide ions cleave the ester bonds of cellular membrane triglycerides, converting them into soluble soaps. This destroys the lipid bilayer, allowing the corrosive agent to penetrate progressively deeper into the tissue.
- Protein Denaturation: The elevated pH disrupts hydrogen bonding and disulfide bridges in structural proteins, liquefying the cellular matrix.



Click to download full resolution via product page

Fig 2. Mechanistic pathway of tissue damage induced by alkylamine corrosivity.

Experimental Handling & Workflow Protocols

Because 1-(2-Methoxyethyl)-1,4-diazepane readily absorbs atmospheric carbon dioxide to form insoluble carbamate salts (which degrades reagent purity) and is highly corrosive, all experimental workflows must be designed as closed, self-validating systems.

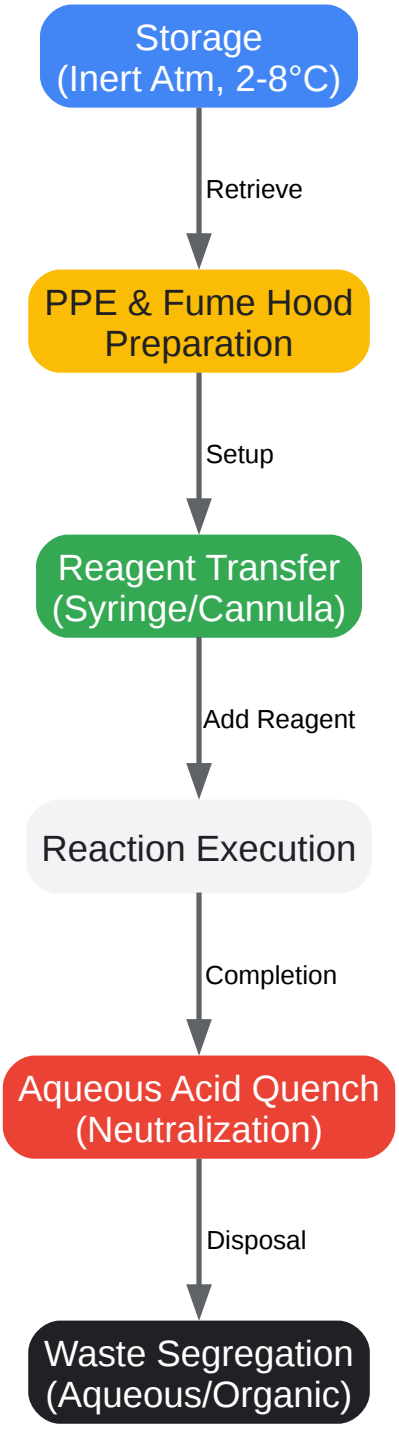
Step-by-Step Methodology:

- Step 1: Environmental Isolation (Storage): Store the reagent at 2-8°C under an inert atmosphere (Nitrogen or Argon) to prevent oxidative degradation and CO_2 absorption.

© 2026 BenchChem. All rights reserved.

- Step 2: PPE Selection: Standard latex is insufficient. Utilize double-layered nitrile or neoprene gloves, a chemically resistant lab coat, and full-coverage chemical splash goggles.
- Step 3: Air-Free Transfer: Never pour the liquid openly. Transfer the required volume using a dry, inert-gas-purged syringe or cannula directly within a certified chemical fume hood. This prevents both inhalation exposure and reagent degradation.
- Step 4: Reaction Quenching (Neutralization): Post-reaction, the unreacted amine must be neutralized safely. Do not add concentrated acid. Slowly add a weak aqueous acid (e.g., saturated NH_4Cl or 1M HCl) at 0°C.
    - Causality: The neutralization of a strong base is highly exothermic. Cooling the reaction and using a dilute acid prevents thermal runaway and solvent boil-off. Protonating the diazepane nitrogens forces the resulting salt into the aqueous layer, allowing for safe phase separation and waste segregation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 1. Safe handling and quenching workflow for 1-(2-Methoxyethyl)-1,4-diazepane.

Emergency Response & First-Aid Causality

© 2026 BenchChem. All rights reserved.

Standard first-aid protocols must be executed with an understanding of the chemical kinetics of the exposure.

- Ocular Exposure: Flush eyes with copious amounts of water for a strict minimum of 15 minutes, holding eyelids open.
  - Causality: The amine is highly water-soluble. Continuous flushing is the only way to physically remove the compound and dilute the localized high pH, halting the lipid saponification that would otherwise cause rapid, irreversible corneal opacity.
- Dermal Exposure: Immediately remove contaminated clothing and drench the skin with water.
  - Causality: Do not attempt to neutralize the skin with acidic solutions (like vinegar). The exothermic acid-base neutralization reaction occurring directly on the skin will cause secondary thermal burns, compounding the chemical tissue damage.
- Inhalation: Move the victim to fresh air immediately. Administer oxygen if breathing is labored.
  - Causality: Inhaled amine vapors react with the moisture and surfactant in the lungs, causing severe mucosal irritation and potentially delayed pulmonary edema.

References

- Title: 1-(2-Metoxietil)homopiperazina, 95 %, Thermo Scientific Source: Fisher Scientific URL: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 927802-38-8: 1-(2-methoxyethyl)-1,4-diazepane [cymitquimica.com]

- 2. 1-(2-Metoxietil)homopiperazina, 95 %, Thermo Scientific 250 mg | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.es]
- 3. 1-(2-methoxyethyl)-1,4-diazepane | CAS 927802-38-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- To cite this document: BenchChem. [1-(2-Methoxyethyl)-1,4-diazepane: Comprehensive Safety, Handling, and Physicochemical Profiling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2477950/docs#1-2-methoxyethyl-1-4-diazepane-comprehensive-safety-handling-and-physicochemical-profiling-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.